

avoiding light scattering artifacts in fluorescence polarization assays

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Guanosine 5'-diphosphate disodium salt*
Cat. No.: *B15614602*

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Technical Support Center: Fluorescence Polarization Assays

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to help researchers, scientists, and drug development professionals avoid light scattering artifacts in their fluorescence polarization (FP) assays.

Troubleshooting Guide

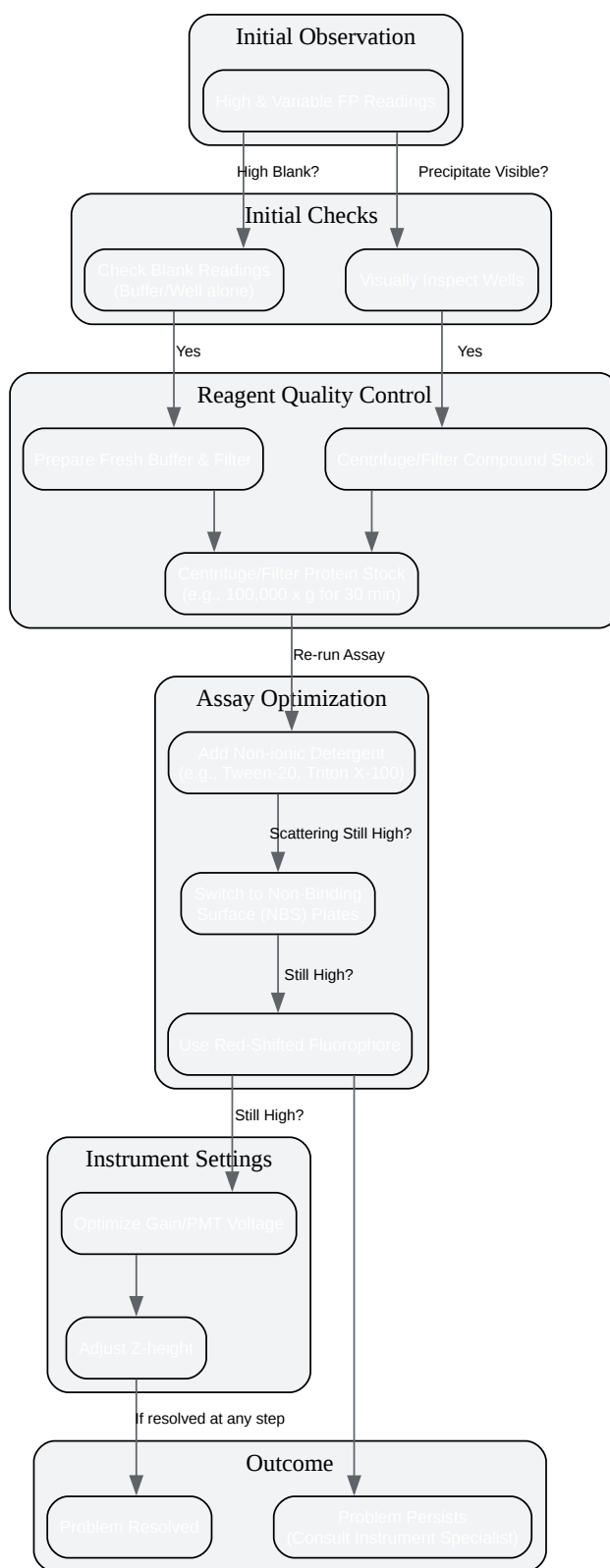
High light scattering can manifest as artificially high and variable fluorescence polarization values, leading to inaccurate binding data and a poor signal-to-noise ratio. This guide provides a systematic approach to identifying and mitigating the common causes of light scattering.

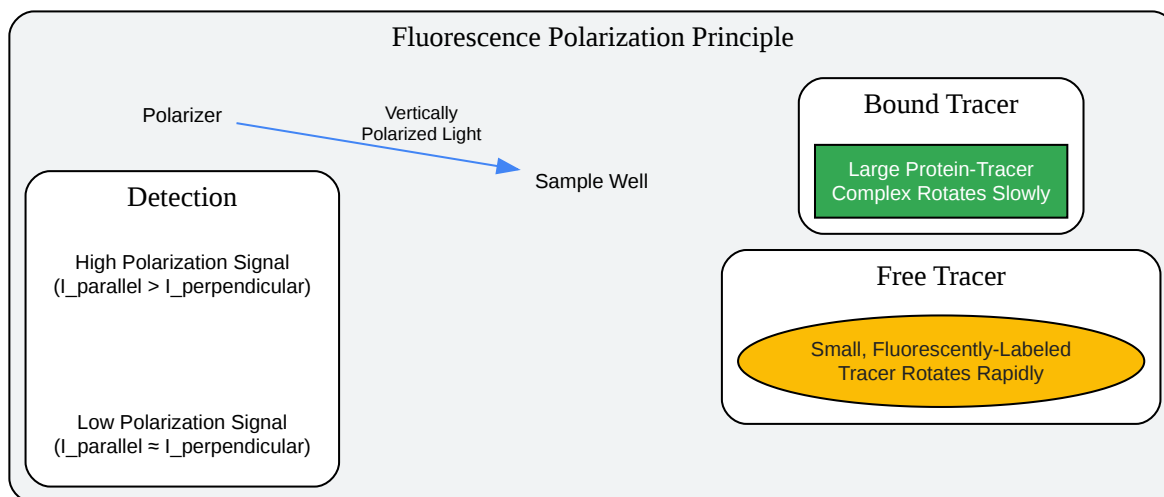
Issue: High and Variable Fluorescence Polarization Readings

This is the most common symptom of light scattering in an FP assay. The scattered light is often polarized and can significantly contribute to the detected signal, masking the true

fluorescence polarization of the tracer.

Troubleshooting Workflow





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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

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